

sodium persulfate safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sodium persulfate

CAS No.: 15593-29-0

Cat. No.: B1174366

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An In-depth Technical Guide to the **Sodium Persulfate** Safety Data Sheet (SDS)

Identification and Hazard Summary

Sodium persulfate ($\text{Na}_2\text{S}_2\text{O}_8$), also known as sodium peroxydisulfate, is an inorganic compound used as a strong oxidizing agent and a radical initiator in various industrial applications.[1][2][3][4] It is utilized in the production of detergents, hair cosmetics, for etching printed circuit boards, and in environmental remediation for soil and groundwater treatment.[2][4][5][6][7][8]

This compound is a white, odorless, crystalline solid that is soluble in water.[1][9] While not combustible itself, it is a powerful oxidizer that can intensify fires by releasing oxygen.[9][10] The primary hazards associated with **sodium persulfate** include its potential to cause skin and eye irritation, allergic reactions upon skin contact or inhalation, and harm if swallowed.[2][6][11][12]

Hazard Statements:

- H272: May intensify fire; oxidizer.[5][12][13][14]

- H302: Harmful if swallowed.[5][12][14]
- H315: Causes skin irritation.[5][12][14]
- H317: May cause an allergic skin reaction.[5][12][13][14]
- H319: Causes serious eye irritation.[12][14][15]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[5][12][13][14]
- H335: May cause respiratory irritation.[5][12][14][15]

Quantitative Data Summary

The following tables summarize the key quantitative data found in **sodium persulfate** Safety Data Sheets.

Table 1: Physical and Chemical Properties

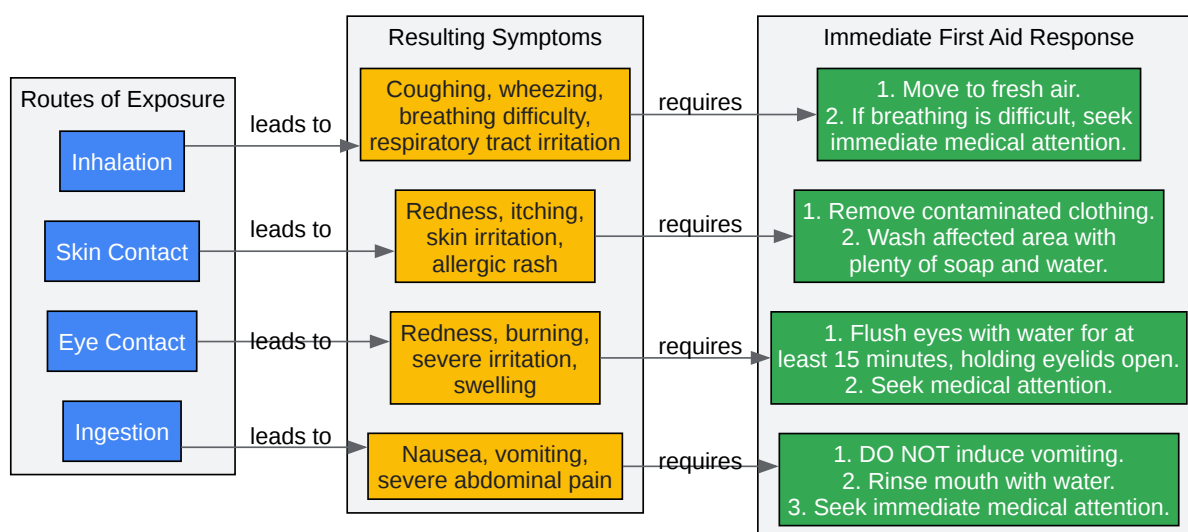
Property	Value	Source(s)
Molecular Formula	$\text{Na}_2\text{S}_2\text{O}_8$	[1][9][14][16]
Molecular Weight	238.1 g/mol	[1][8][9][14]
Appearance	White crystalline powder/solid	[1][5][9]
Odor	Odorless or slightly pungent	[5][9]
pH (1% solution)	2.5 - 7.0	[10]
Melting Point	Decomposes (approx. 180-200 °C)	[2][5][9][10]
Specific Gravity	2.5 - 2.6 g/cm ³	[10][16]
Solubility in Water	70.4 - 73 g / 100 mL @ 20-25 °C	[9][10]
Vapor Pressure	< 0.0001 hPa	

Table 2: Toxicological Data

Endpoint	Value	Species	Test Guideline	Source(s)
LD50 (Oral)	895 - 1,200 mg/kg	Rat	OECD 401	[1][12][17]
LD50 (Dermal)	> 2,000 mg/kg	Rat	N/A	[12]
LC50 (Inhalation)	> 5.1 mg/L (4h)	Rat	N/A	[12]
Skin Irritation	Irritating	Rabbit	OECD 404	[12]
Eye Irritation	Irritating	Rabbit	OECD 405	[12]

Hazard Identification and First Aid Workflow

Exposure to **sodium persulfate** can cause a range of symptoms depending on the route of contact. Understanding the logical flow from exposure to first aid is critical for a timely and effective response.

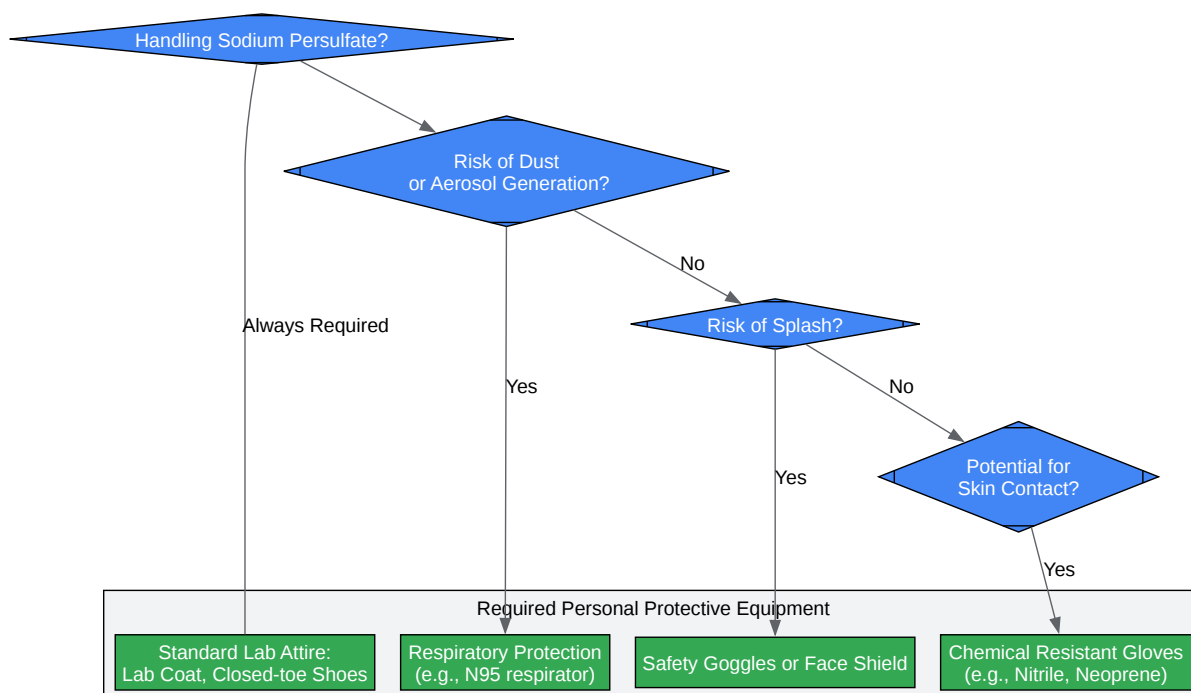


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Caption: Logical flow from exposure route to symptoms and required first aid.

Personal Protective Equipment (PPE) Logic

The selection of appropriate PPE is determined by the specific handling task and the potential for exposure.

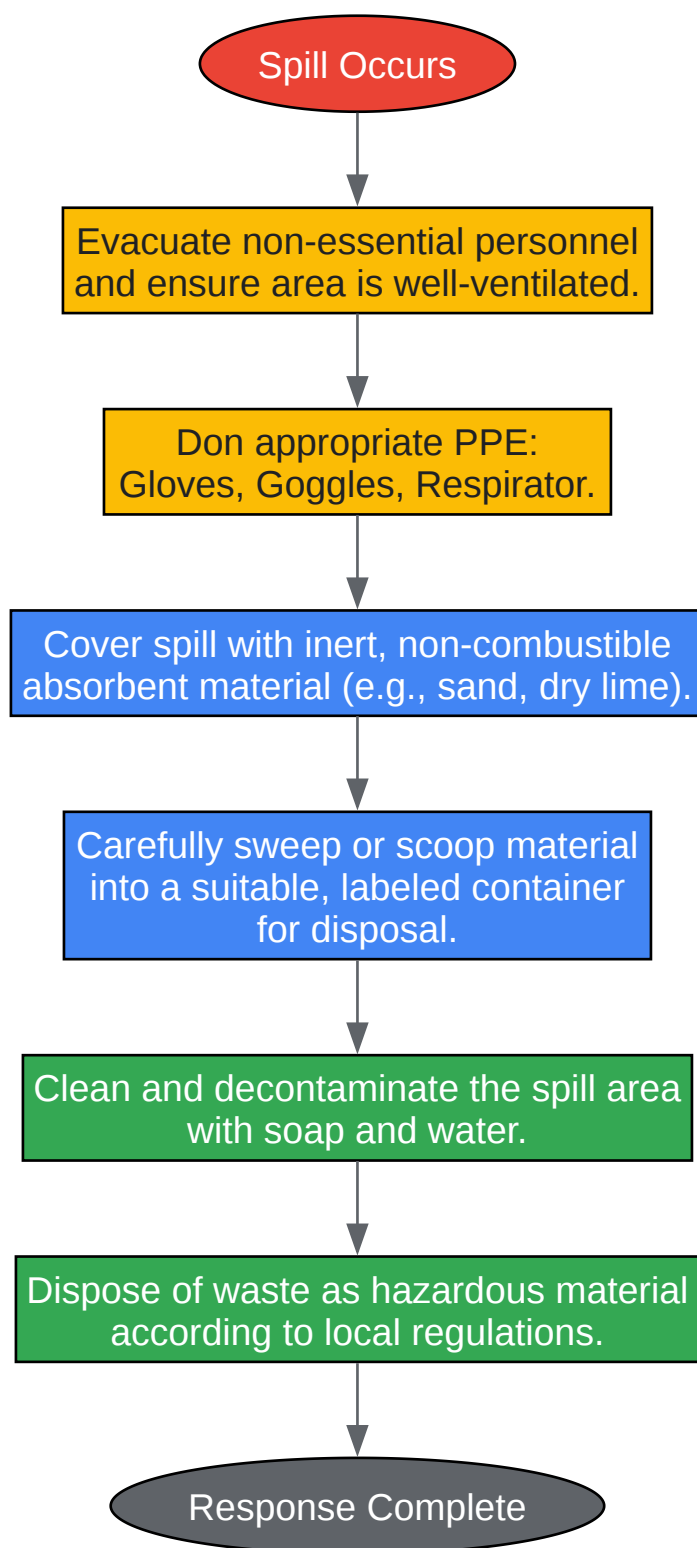


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Caption: Decision workflow for selecting appropriate PPE.

Accidental Release (Spill) Response Workflow

In the event of a spill, a structured response is necessary to ensure safety and prevent environmental contamination.



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Caption: Step-by-step workflow for responding to a **sodium persulfate** spill.

Experimental Protocols for Toxicological Assessment

The toxicological data presented in Safety Data Sheets are derived from standardized, internationally recognized experimental protocols. The Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals are the primary reference for these studies.

- **OECD Test Guideline 401 (Acute Oral Toxicity):** This guideline, now obsolete but historically used for data like the LD50 values cited, involved the administration of the substance in graduated doses to several groups of experimental animals (typically rats).[12] The objective was to determine the dose that would cause mortality in 50% of the test animal population (the Lethal Dose 50, or LD50). Observations of effects and mortality were recorded over a set period, typically 14 days. This test has been replaced by methods that use fewer animals, such as the Up-and-Down Procedure (OECD 425).
- **OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion):** To assess skin irritation, the substance is applied to a small patch of shaved skin on a test animal (usually a rabbit).[12] The test site is observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after application. The severity of these reactions is scored, and the substance is classified based on the average scores.
- **OECD Test Guideline 405 (Acute Eye Irritation/Corrosion):** This protocol is used to assess the potential of a substance to cause eye damage.[12] A small, measured amount of the test substance is applied to one eye of an experimental animal (again, typically a rabbit), with the other eye serving as a control. The eyes are examined at set intervals for effects on the cornea, iris, and conjunctiva. The severity and reversibility of any observed effects are used to classify the substance's eye irritation potential.

Handling, Storage, and Incompatibilities

Handling:

- Use in a well-ventilated area, preferably with local exhaust ventilation, to minimize dust inhalation.[11][18]

- Avoid contact with skin, eyes, and clothing by wearing appropriate PPE.[11]
- Wash hands thoroughly after handling.[18]
- Keep away from heat, sparks, open flames, and other sources of ignition.[5][12]

Storage:

- Store in a cool, dry, well-ventilated area in tightly closed containers.[18]
- Keep away from combustible materials, organic materials, strong reducing agents, powdered metals, and strong bases.[1][9][16]
- Protect from moisture, as its presence can accelerate decomposition.[1][9]
- Avoid storage on wooden floors.[11]

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- To cite this document: BenchChem. [sodium persulfate safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1174366/docs#sodium-persulfate-safety-data-sheet-sds-information>]

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